

Azido-PEG5-acid structure and molecular weight.

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Compound of Interest

Compound Name: Azido-PEG5-acid

Cat. No.: B605864

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An In-depth Technical Guide to Azido-PEG5-acid

This guide provides a comprehensive overview of the chemical properties of **Azido-PEG5-acid**, a bifunctional linker widely utilized in bioconjugation, drug delivery, and proteomics. This document is intended for researchers, scientists, and professionals in the field of drug development and biomedical research.

Core Properties of Azido-PEG5-acid

Azido-PEG5-acid is a hydrophilic polyethylene glycol (PEG) derivative containing a terminal azide group and a carboxylic acid group. The five ethylene glycol units impart excellent water solubility, which is advantageous for biological applications. The azide and carboxylic acid moieties serve as versatile handles for covalent modification of biomolecules.

Property	Value	References
Molecular Formula	C13H25N3O7	[1][2][3][4]
Molecular Weight	335.36 g/mol	[1]
CAS Number	1425973-16-5	
Purity	>96%	
Solubility	Water	
Storage	-20°C	
Appearance	Colorless to light yellow liquid	

Chemical Reactivity and Applications

The terminal functional groups of **Azido-PEG5-acid** enable a variety of conjugation strategies:

- Azide Group:** The azide (N_3) functionality is a key component for "click chemistry." It readily participates in copper-catalyzed azide-alkyne cycloaddition (CuAAC) or strain-promoted azide-alkyne cycloaddition (SPAAC) with molecules containing alkyne, BCN, or DBCO moieties. This forms a stable triazole linkage.
- Carboxylic Acid Group:** The carboxylic acid ($-COOH$) can be activated to form a stable amide bond with primary amine groups on proteins, peptides, or other biomolecules. This reaction is typically facilitated by coupling agents such as EDC or HATU.

This dual functionality makes **Azido-PEG5-acid** a valuable tool for creating antibody-drug conjugates (ADCs) and PROTACs (Proteolysis Targeting Chimeras).

Chemical Structure of Azido-PEG5-acid

The structure consists of a five-unit polyethylene glycol chain flanked by an azide group on one end and a propanoic acid group on the other.



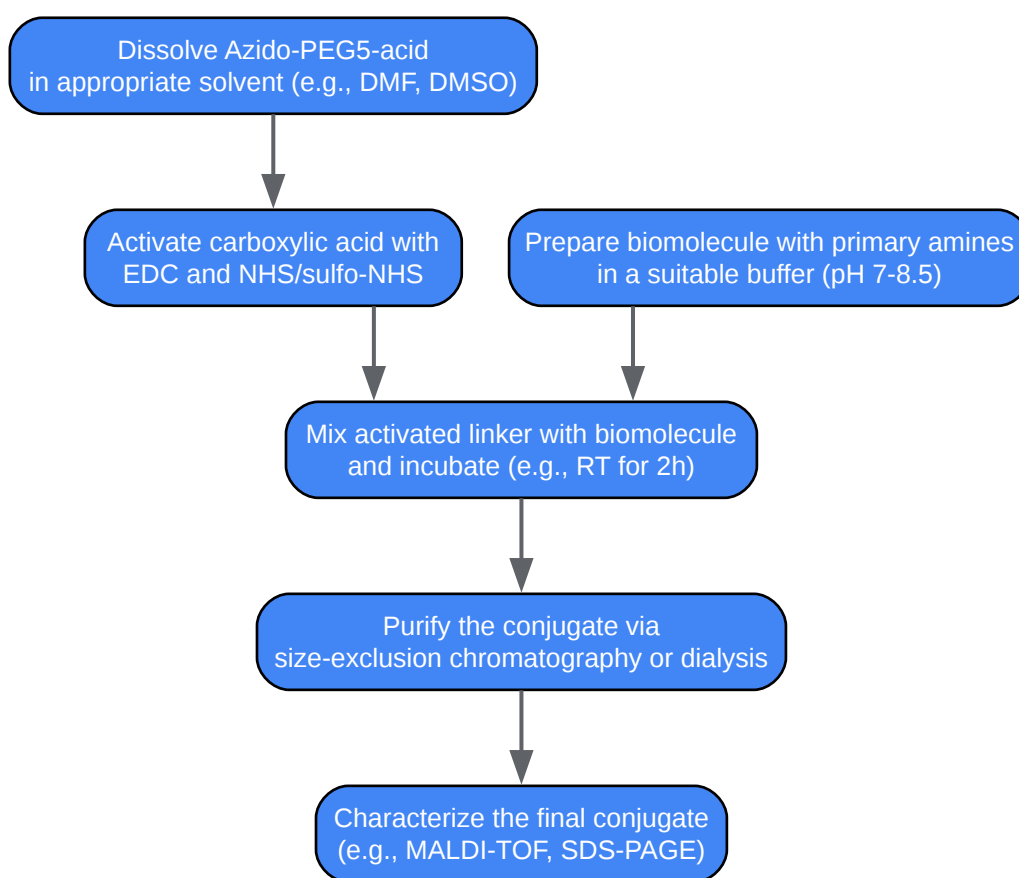
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Caption: Chemical structure of **Azido-PEG5-acid**.

Experimental Protocols

While specific experimental protocols are highly dependent on the application, a general workflow for bioconjugation using **Azido-PEG5-acid** is outlined below.

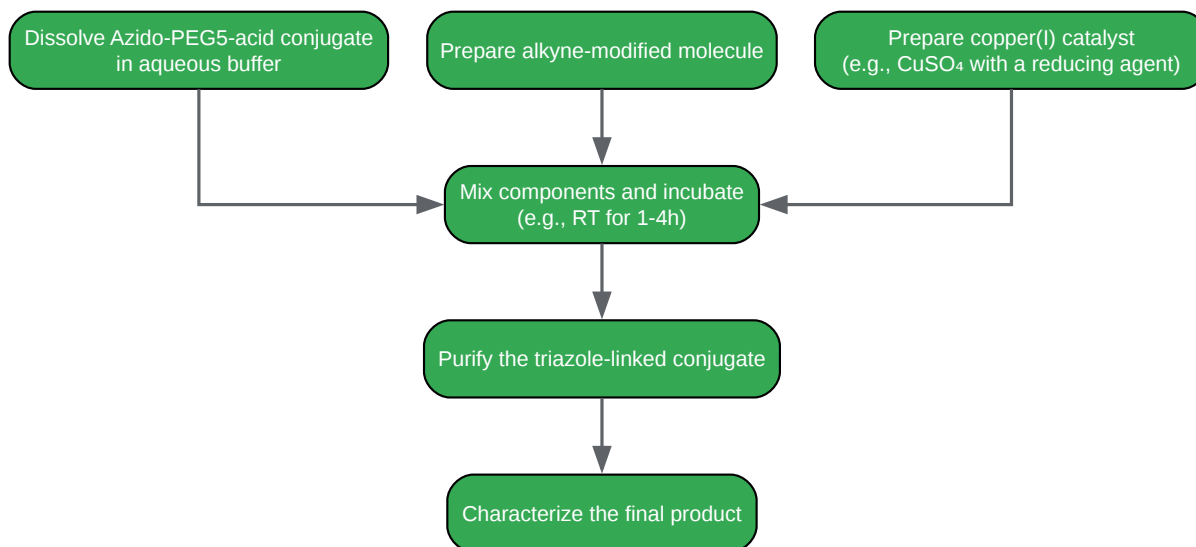
Workflow for Amine Conjugation via Carboxylic Acid



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Caption: General workflow for amine conjugation.

Workflow for Click Chemistry Conjugation via Azide



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Caption: General workflow for CuAAC click chemistry.

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References

- 1. precisepeg.com [precisepeg.com]
- 2. Azido-PEG5-acid, 1425973-16-5 | BroadPharm [broadpharm.com]
- 3. teubio.com [teubio.com]
- 4. Azido-PEG5-acid CAS#: 1425973-16-5 [amp.chemicalbook.com]
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